

Personal protective equipment for handling 1,9-Caryolanediol 9-acetate

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Compound of Interest

Compound Name: 1,9-Caryolanediol 9-acetate

Cat. No.: B15592040

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Essential Safety and Handling of 1,9-Caryolanediol 9-acetate

This guide provides essential safety protocols and logistical information for the handling and disposal of **1,9-Caryolanediol 9-acetate** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of the known quantitative data for **1,9-Caryolanediol 9-acetate** is provided below. This information is critical for safe handling and storage.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₈ O ₃	Certificate of Analysis[1]
Purity	≥98%	Certificate of Analysis[1]
Physical State	Powder	Certificate of Analysis[1]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc.	Certificate of Analysis[1]
Storage	Refrigerate or freeze (2-8 °C), protected from air and light.	Certificate of Analysis[1]
Shelf Life	2 years	Certificate of Analysis[1]

Operational and Disposal Plans

Adherence to the following operational and disposal procedures is mandatory to minimize risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Given the absence of a specific Safety Data Sheet (SDS) for **1,9-Caryolanediol 9-acetate**, a conservative approach based on the handling of similar compounds, such as Caryophyllene acetate, is recommended. The following PPE is required at all times when handling this compound:

- Eye and Face Protection: Wear chemical safety goggles that meet EN 166 standards or a face shield for splash protection.[2]
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) are mandatory.[3][4] Inspect gloves for any signs of degradation or puncture before use.
 - Lab Coat: A flame-resistant lab coat should be worn and fully buttoned.[4]
 - Clothing: Long pants and closed-toe shoes are required to cover all exposed skin.[4]

- Respiratory Protection: While no specific requirements are stated, if the material is being handled in a way that generates dust or aerosols, use a NIOSH-approved respirator.[4]

Handling Procedures

- Preparation: Before handling, ensure that all necessary PPE is correctly worn. Prepare the workspace by ensuring it is clean and uncluttered. An emergency eyewash station and safety shower should be readily accessible.
- Weighing and Transfer: Handle the powder in a well-ventilated area or a chemical fume hood to minimize inhalation exposure. Avoid creating dust.
- Dissolving: When dissolving the compound, add the solvent slowly to the powder to avoid splashing.
- Spill Management: In case of a spill, absorb the material with an inert absorbent material such as sand or vermiculite.[5] Do not use combustible materials like sawdust. The contaminated absorbent should then be collected in a sealed container for disposal.

Disposal Plan

All waste containing **1,9-Caryolanediol 9-acetate**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as chemical waste.

- Waste Collection: Collect all chemical waste in appropriately labeled, sealed containers.
- Disposal Regulations: Dispose of the chemical waste in accordance with local, regional, and national hazardous waste regulations.[5] Do not dispose of it down the drain or in general waste.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **1,9-Caryolanediol 9-acetate**, from initial preparation to final disposal, emphasizing key safety checkpoints.

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